

# Dealing with non-specific binding of 5,11,14-eicosatrienoic acid to labware

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## Compound of Interest

Compound Name: 5(Z),11(Z),14(Z)-Eicosatrienoic acid

Cat. No.: B104340

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## Technical Support Center: 5,11,14-Eicosatrienoic Acid

Welcome to the technical support center for researchers, scientists, and drug development professionals working with 5,11,14-eicosatrienoic acid (Sciadonic Acid). This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges, with a focus on mitigating non-specific binding to labware.

### Troubleshooting Guides

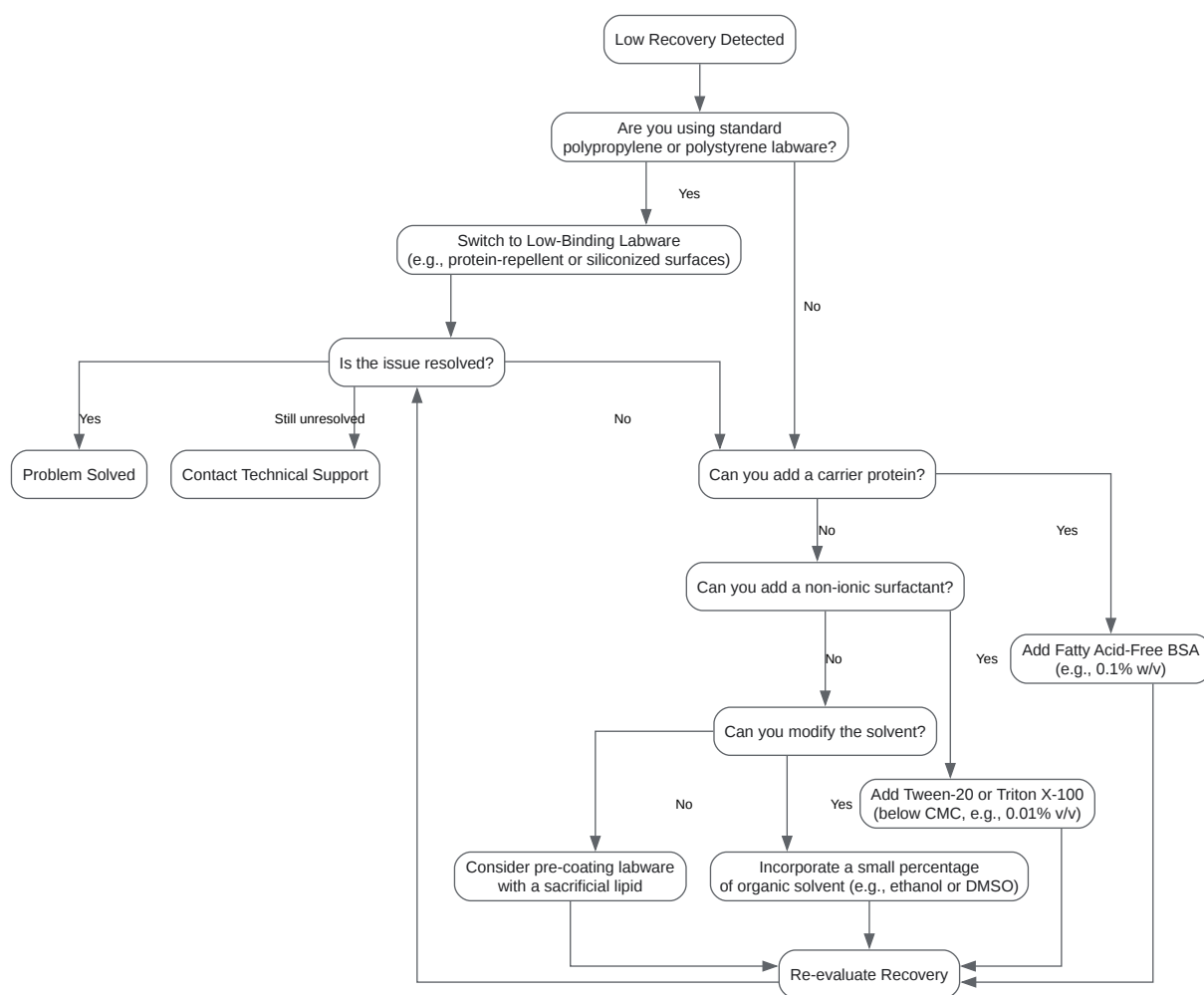
#### Issue: Low Recovery of 5,11,14-Eicosatrienoic Acid in Aqueous Solutions

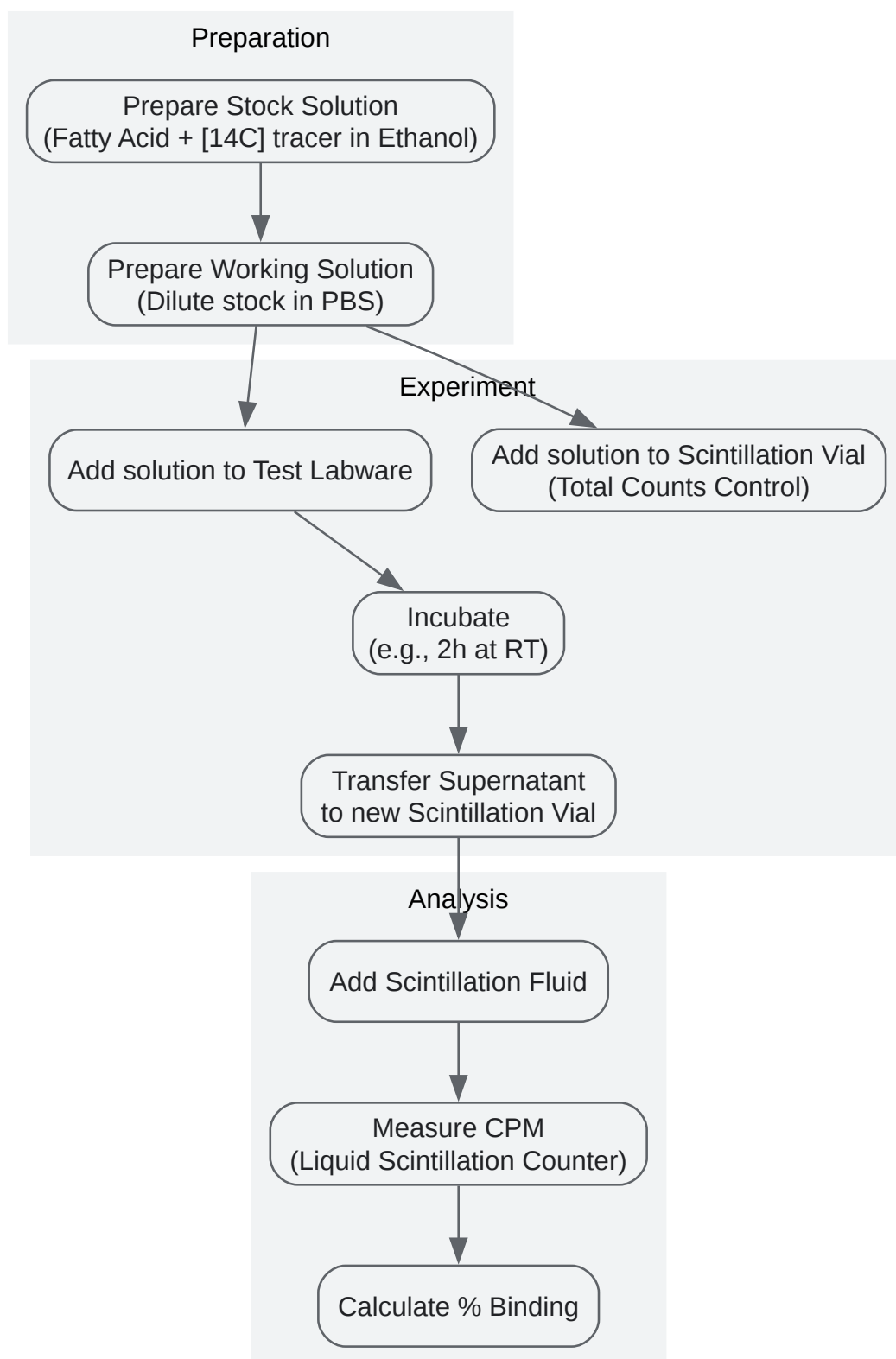
Symptoms:

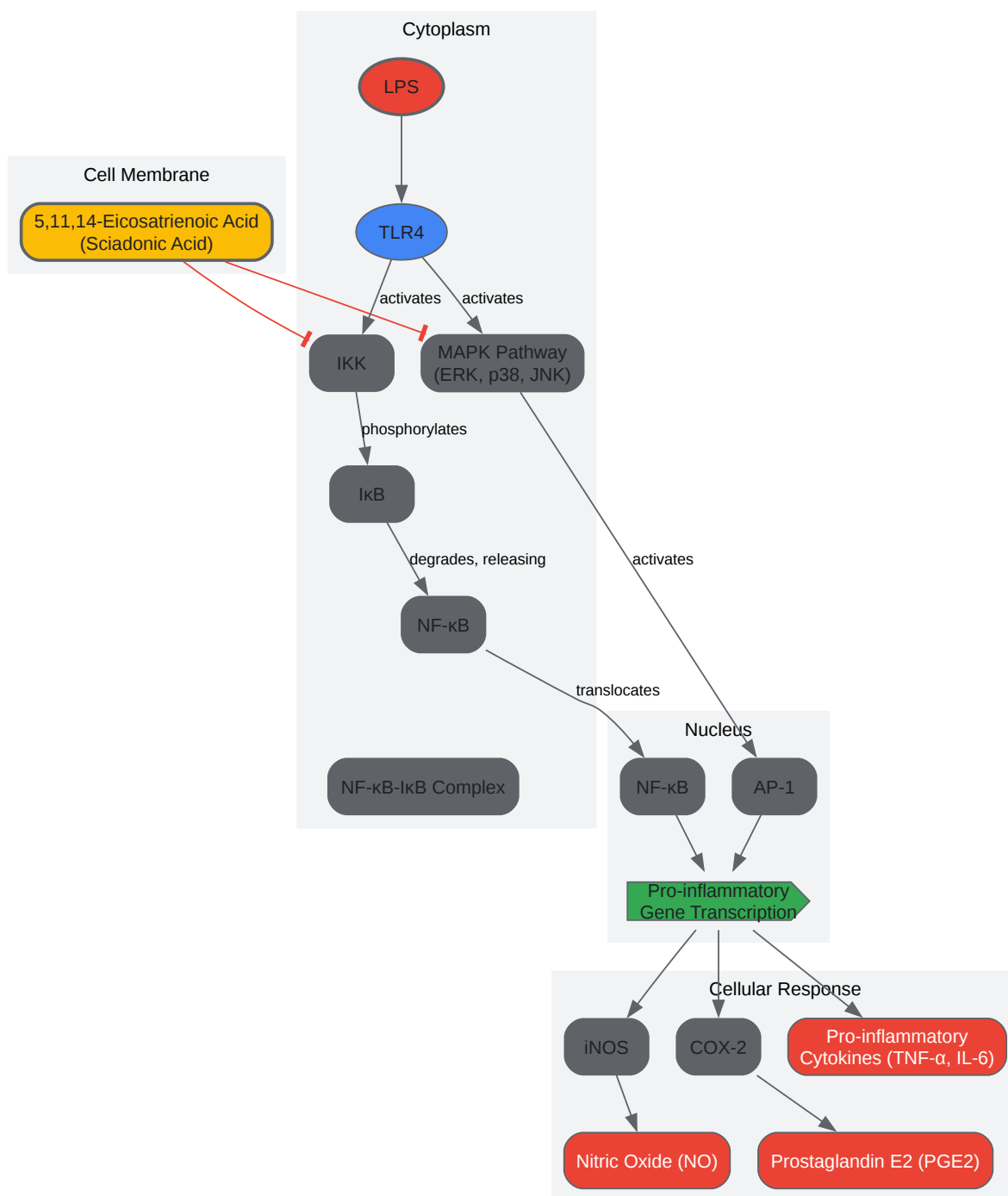
- Lower than expected concentrations of 5,11,14-eicosatrienoic acid in your final samples.
- Inconsistent results between replicates.
- Poor dose-response curves in cell-based assays.

Possible Cause: Non-specific binding of the hydrophobic fatty acid to the surfaces of your labware, particularly plastics like polypropylene and polystyrene.

Troubleshooting Workflow:







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